

ethyl dihydrogen phosphate CAS number and identifiers

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Compound of Interest

Compound Name: *Ethyl dihydrogen phosphate*

Cat. No.: *B155537*

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An In-depth Technical Guide to **Ethyl Dihydrogen Phosphate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl dihydrogen phosphate**, a monoalkyl phosphate ester. The document details its chemical identifiers, physicochemical properties, and outlines generalized experimental protocols for its synthesis and purification. Additionally, it explores its potential biological significance and applications in research and development.

Chemical Identifiers and Nomenclature

Ethyl dihydrogen phosphate is known by several names and is cataloged in numerous chemical databases. Its primary identifiers are summarized below for easy reference.

Identifier Type	Value	Citation
CAS Number	1623-14-9	[1] [2] [3] [4] [5] [6]
IUPAC Name	ethyl dihydrogen phosphate	[3]
Molecular Formula	C2H7O4P	[1] [2] [3] [4] [5] [6]
PubChem CID	74190	
InChI	InChI=1S/C2H7O4P/c1-2-6-7(3,4)5/h2H2,1H3,(H2,3,4,5)	[2] [3] [4]
InChIKey	ZJXZSIYSNXKHEA-UHFFFAOYSA-N	[3] [4]
Canonical SMILES	CCOP(=O)(O)O	[4]
EINECS	216-603-9	[1] [6]
ChEBI ID	CHEBI:42383	
DrugBank ID	DB03822	

Synonyms: Monoethyl phosphate, Monoethyl acid phosphate, O-**Ethyl dihydrogen phosphate**, Phosphoric acid monoethyl ester.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The physical and chemical properties of **ethyl dihydrogen phosphate** are critical for its handling, storage, and application in experimental settings.

Property	Value	Citation
Molecular Weight	126.05 g/mol	[3][5]
Appearance	White to beige low-melting solid	[2][4]
Melting Point	42 °C	[6]
Boiling Point	252.4 ± 23.0 °C (Predicted)	[6]
Density	~1.43 g/cm ³	[6]
Solubility	Soluble in DMSO; Miscible with water.	[1][5]
pKa	1.91 ± 0.10 (Predicted)	[1][6]
Storage	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C. Store in a dry, dark place.	[3]

Synthesis and Purification

While specific, detailed protocols for **ethyl dihydrogen phosphate** are not readily available in the provided literature, general methods for the synthesis of alkyl dihydrogen phosphates can be adapted. These methods often involve the controlled phosphorylation of the corresponding alcohol.

Generalized Synthesis Protocol: Phosphorylation of Ethanol

The synthesis of alkyl dihydrogen phosphates can be challenging due to the potential for side reactions, leading to the formation of di- and tri-substituted phosphate esters and pyrophosphates.[1] A common approach involves the reaction of an alcohol with a phosphorylating agent.

Objective: To synthesize **ethyl dihydrogen phosphate** by reacting ethanol with a suitable phosphorylating agent, such as phosphorus pentoxide or a chlorophosphate derivative.

Materials:

- Ethanol (anhydrous)
- Phosphorylating agent (e.g., Phosphorus pentoxide, P_2O_5)
- Anhydrous solvent (e.g., pyridine)
- Deionized water
- Reagents for workup and purification (e.g., base for neutralization, solvents for extraction/crystallization)

Methodology:

- **Reaction Setup:** In a fume hood, a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen or argon) is charged with the anhydrous solvent.
- **Phosphorylation:** The phosphorylating agent is slowly added to the cooled solvent. Subsequently, anhydrous ethanol is added dropwise to the mixture while maintaining a low temperature to control the reaction's exothermicity.
- **Reaction Monitoring:** The reaction is allowed to proceed for a set duration, with progress monitored by techniques such as Thin Layer Chromatography (TLC) or Nuclear Magnetic Resonance (NMR) spectroscopy to determine the consumption of starting material and the formation of the desired product.
- **Quenching and Workup:** Once the reaction is deemed complete, it is carefully quenched by the slow addition of cold water to hydrolyze any remaining phosphorylating agent and intermediates.
- **Isolation:** The crude product mixture is then subjected to a workup procedure, which may involve neutralization, extraction with organic solvents, and evaporation of the solvent to yield the crude **ethyl dihydrogen phosphate**.

Generalized Purification Protocol

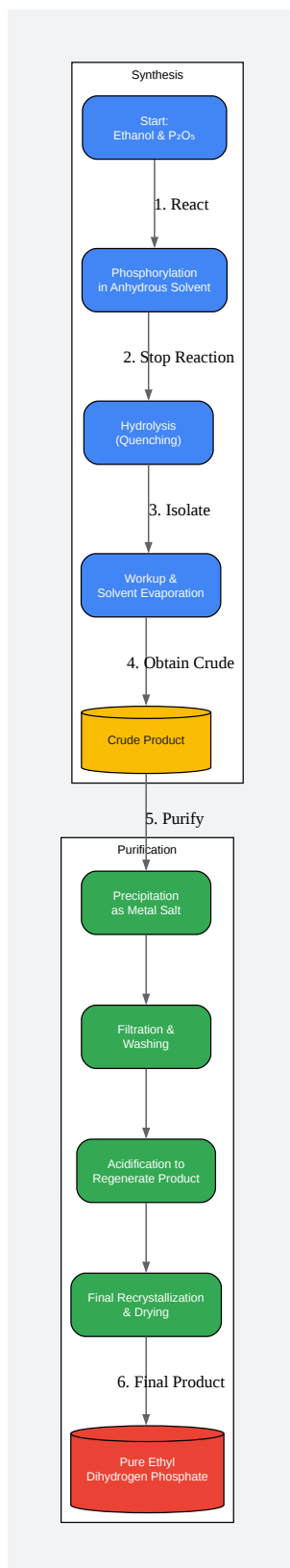
Purification is crucial to remove unreacted starting materials and byproducts.^[4] A combination of techniques is typically employed.

Objective: To purify crude **ethyl dihydrogen phosphate** from reaction byproducts.

Methodology:

- Neutralization: The crude product is dissolved in water and neutralized with a suitable base to form a salt, which can help in separating it from non-acidic impurities.
- Precipitation/Crystallization: The product can be purified by precipitation or recrystallization. One method involves forming a metal salt (e.g., with a copper salt) to precipitate the phosphate ester, which is then filtered and washed.^[7]
- Acidification: The purified salt is then re-acidified with a dilute mineral acid to regenerate the pure **ethyl dihydrogen phosphate**.^[7]
- Final Purification: Further purification can be achieved by recrystallization from a suitable solvent system.
- Drying and Characterization: The final product is dried under reduced pressure and its purity is confirmed using analytical techniques such as NMR, Mass Spectrometry, and HPLC.

Below is a diagram illustrating a generalized workflow for the synthesis and purification of **ethyl dihydrogen phosphate**.



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